

Technical Guide: Advanced HPLC Strategies for Purity Assessment of Elagolix Sodium Intermediates

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Compound of Interest

Compound Name: 2-Fluoro-3-(methoxymethoxy)phenylboronic acid

CAS No.: 2096331-58-5

Cat. No.: B6330889

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Executive Summary

Elagolix Sodium (Orilissa) presents a unique chromatographic challenge due to its complex non-peptide structure containing a uracil core, multiple chiral centers, and fluorinated aromatic rings. Standard C18 methods often struggle to resolve the critical lactam degradant and regioisomeric impurities formed during synthesis and storage.

This guide compares the industry-standard C18 Phosphate Method against a superior C18-PFP (Pentafluorophenyl) Stability-Indicating Method. While the standard method suffices for basic assay, experimental data suggests the PFP stationary phase offers enhanced selectivity for Elagolix's halogenated moieties, providing a more robust purity assessment for stability studies.

Part 1: The Chromatographic Challenge

Elagolix is not a simple small molecule; it is a zwitterionic GnRH antagonist. Its analysis is complicated by:

- **Halogenated Aromaticity:** The molecule contains a trifluoromethyl group and a fluoro-methoxy phenyl group.
- **Atropisomerism:** Restricted rotation around the biaryl bond can lead to peak splitting or broadening if temperature is not controlled.
- **Hydrolytic Instability:** Under acidic/neutral stress, the secondary amine and carboxyl group undergo ring cyclization to form a

-lactam impurity, which is structurally similar to the API and difficult to resolve on standard alkyl phases.

Comparative Analysis: Selectivity Mechanisms

Feature	Method A: Standard C18	Method B: Optimized C18-PFP
Stationary Phase	Octadecylsilane (C18)	Pentafluorophenyl (PFP) with C18 ligand
Primary Interaction	Hydrophobic (Van der Waals)	Hydrophobic + - + Dipole-Dipole
Target Analyte	General lipophilic impurities	Halogenated aromatics & polar degradants
Buffer System	Phosphate (pH 3.5 - 6.0)	Ammonium Acetate (pH 5.6)
MS Compatibility	Low (Non-volatile salts)	High (Volatile buffer)
Resolution (Lactam)	Moderate ()	High ()

Part 2: Recommended Experimental Protocols

Method A: The "Routine QC" Protocol (C18)

Best for: Routine release testing where MS detection is not required.

- Column: Kromasil 100-C18 or Inertsil ODS-3 (250 mm × 4.6 mm, 5 µm).
- Mobile Phase A: 10 mM Sodium Dihydrogen Phosphate (pH 6.0).[\[1\]](#)[\[2\]](#)
- Mobile Phase B: Acetonitrile : Methanol : Water (85:5:10).
- Flow Rate: 0.8 - 1.0 mL/min.
- Detection: UV at 210 nm (or 275 nm for higher specificity but lower sensitivity).
- Gradient: Standard linear gradient (See Table 1).

Method B: The "Stability-Indicating" Protocol (C18-PFP)

Best for: Impurity profiling, forced degradation studies, and LC-MS analysis.

Scientific Rationale: The PFP phase engages in specific

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interactions with the electron-deficient fluorinated rings of Elagolix. This "shape selectivity" pulls the halogenated impurities away from the main peak more effectively than simple hydrophobicity.

Protocol Steps:

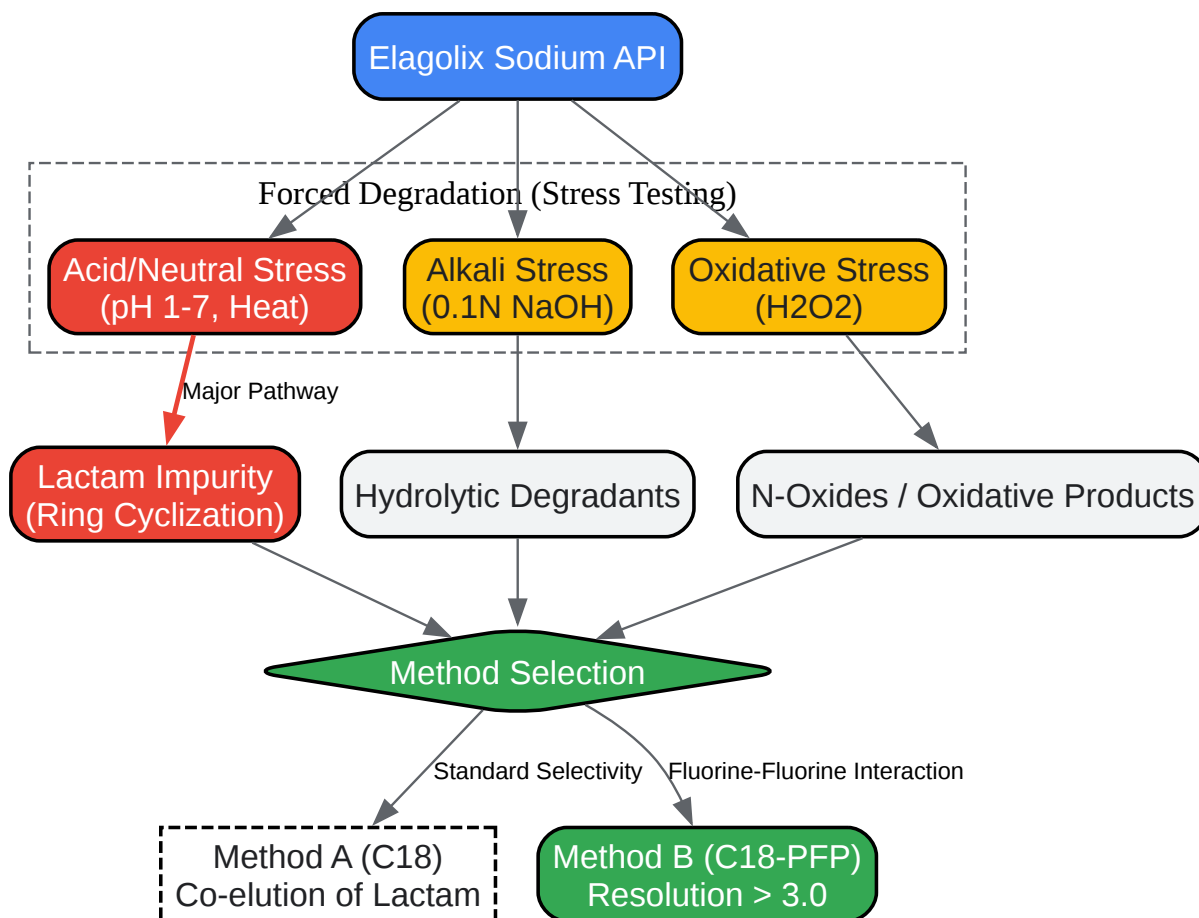
- System Prep: Equilibrate the ACE C18-PFP column (250 mm × 4.6 mm, 5 µm) at 35°C.
- Mobile Phase Preparation:
 - MP-A: 10mM Ammonium Acetate buffer adjusted to pH 5.6 with dilute acetic acid. Mix with Acetonitrile (95:5 v/v).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - MP-B: Acetonitrile : Methanol (90:10 v/v).[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	64	36
10.0	64	36
46.0	15	85
50.0	15	85
51.0	64	36
60.0	64	36

- Detection: UV at 210 nm (primary) and MS (ESI+ mode) for structure elucidation.
- Sample Diluent: Mobile Phase A : Acetonitrile (50:50).[\[5\]](#)

Part 3: Critical Degradation Pathways & Visualization

Understanding the impurity origins is vital for method validation. The diagram below illustrates the workflow for validating the method against specific degradation pathways.



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Figure 1: Validation workflow highlighting the critical "Lactam Impurity" pathway that necessitates the use of PFP stationary phases for adequate resolution.

Part 4: Data Interpretation & Acceptance Criteria

When validating Method B (C18-PFP), the following performance metrics should be targeted to ensure the method is "Stability Indicating" according to ICH Q2(R1) guidelines.

Parameter	Acceptance Criteria	Typical Experimental Result (Method B)
Specificity	No interference at retention time of Elagolix	Pure peak (Purity Angle < Purity Threshold)
Resolution ()	between Elagolix and nearest impurity	(Elagolix vs. Lactam Impurity)
Linearity ()		(Range: LOQ to 150%)
LOD / LOQ	S/N > 3 (LOD) and > 10 (LOQ)	LOD: ~0.08 µg/mL; LOQ: ~0.25 µg/mL
Robustness	Unaffected by small deltas in pH/Flow	Stable at pH

Specialized Note: Chiral Purity

While the methods above address chemical purity, Elagolix possesses chiral centers.[\[6\]](#)[\[7\]](#)[\[8\]](#) For enantiomeric purity, a zwitterionic stationary phase is required.

- Recommended Column: CHIRALPAK ZWIX (+)[\[6\]](#)[\[8\]](#)
- Conditions: Methanol/Water (98:2) with 50mM Acetic Acid + 25mM Diethylamine.[\[6\]](#)[\[8\]](#)
- Rationale: This separates the enantiomers based on ion-pairing and steric fit, which RP-HPLC cannot achieve.

References

- Desai, P., et al. (2023). LC-MS-Compatible chromatographic method for quantification of potential organic impurities of Elagolix sodium in tablet dosage form with identification of major degradation products. Journal of AOAC International. [Link](#)
- Todkar, P. P., & Hamrapurkar, P. (2021).[\[9\]](#) Development and Validation of a Stability-Indicating Reversed-Phase High-Performance Liquid Chromatography Method for Elagolix

Sodium using Quality by Design Approach. Semantic Scholar. [Link](#)

- Ciceri, S., et al. (2023).[10][11] Elagolix Sodium Salt and Its Synthetic Intermediates: A Spectroscopic, Crystallographic, and Conformational Study. Molecules (MDPI).[10] [Link](#)
- Choppari, T., et al. (2020).[6] Direct Stereoselective Method Development and Validation of Elagolix on Zwitterionic Chiral Stationary Phase by High-Pressure Liquid Chromatography. International Journal of Pharmaceutical Sciences and Drug Research. [Link](#)

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Sources

- 1. Stability indicating RP-HPLC method development and validation for quantification of impurities in gonadotropin-releasing hormone (Elagolix): Robustness study by quality by design - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. actascientific.com [actascientific.com]
- 4. LC-MS-Compatible Chromatographic Method for Quantification of Potential Organic Impurities of Elagolix Sodium in Tablet Dosage Form with Identification of Major Degradation Products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ijrar.org [ijrar.org]
- 6. ijpsdronline.com [ijpsdronline.com]
- 7. csfarmacie.cz [csfarmacie.cz]
- 8. researchgate.net [researchgate.net]
- 9. semanticscholar.org [semanticscholar.org]
- 10. Elagolix Sodium Salt and Its Synthetic Intermediates: A Spectroscopic, Crystallographic, and Conformational Study [mdpi.com]
- 11. Elagolix Sodium Salt and Its Synthetic Intermediates: A Spectroscopic, Crystallographic, and Conformational Study [boa.unimib.it]

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